

4-tert-Butyl-2-chlorophenol physical and chemical properties

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Compound of Interest

Compound Name: 4-tert-Butyl-2-chlorophenol

Cat. No.: B165052

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An In-depth Technical Guide to 4-tert-Butyl-2-chlorophenol

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-tert-Butyl-2-chlorophenol**, tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental protocols, and visualizations to facilitate a thorough understanding of this compound.

Core Physical and Chemical Properties

4-tert-Butyl-2-chlorophenol is an organic compound belonging to the class of chlorophenols.

[1] It is characterized by a phenol ring substituted with a chlorine atom at the second position and a tert-butyl group at the fourth position.[1] This substitution pattern imparts specific physical and chemical characteristics to the molecule. At room temperature, it typically appears as a white to light yellow solid.[1]

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ ClO	[1][2][3][4][5]
Molecular Weight	184.66 g/mol	[2][3][4][6]
CAS Number	98-28-2	[1][2][3][4][5]
Appearance	Colorless or white solid	[7]
Melting Point	42.8 °C (109.0 °F; 315.9 K)	[7]
Boiling Point	85-86 °C	[3]
Density	1.099 g/cm ³ @ 20 °C	[3]
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and acetone.	[1][8]
pKa	8.71 ± 0.18 (Predicted)	[5]
Flash Point	98.2 °C	[3]
Refractive Index	1.529	[3]
LogP (Octanol/Water Partition Coefficient)	3.343 - 3.9	[3][5][9]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **4-tert-Butyl-2-chlorophenol**.

Spectrum Type	Key Information	Source(s)
Mass Spectrometry (MS)	Available through NIST Mass Spectrometry Data Center.	[2] [6] [10]
Infrared (IR) Spectrum	Vapor phase IR spectra are available.	[2] [6]
¹ H NMR Spectrum	Data available from various sources.	[6] [11]
¹³ C NMR Spectrum	Data available from various sources.	[6]
Raman Spectrum	Available.	[6]

Experimental Protocols

Synthesis of 4-tert-Butyl-2-chlorophenol

A common laboratory-scale synthesis involves the chlorination of 4-tert-butylphenol.[\[12\]](#)[\[13\]](#)

Materials:

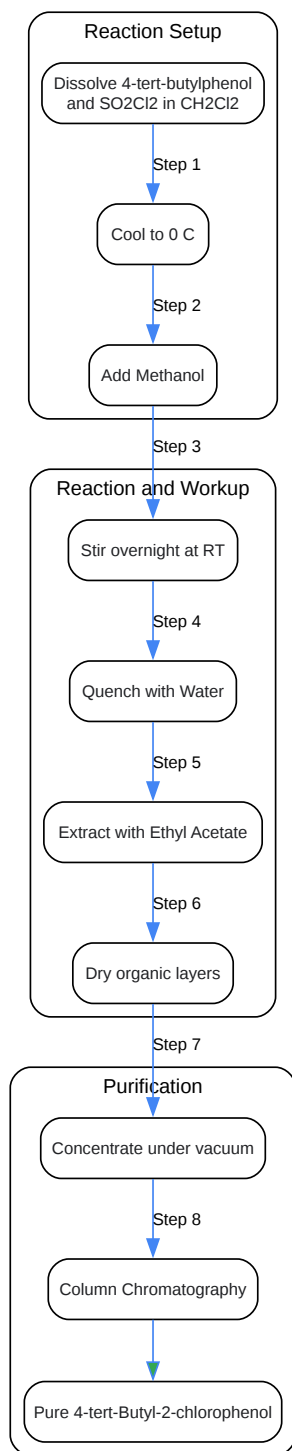
- 4-tert-Butylphenol (40.0 g, 0.27 mol)
- Sulfuryl chloride (SO₂Cl₂) (37.5 g, 0.28 mol)
- Dichloromethane (CH₂Cl₂)
- Methanol (MeOH) (9.0 g, 0.28 mol)
- Water
- Ethyl acetate (EtOAc)
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Petroleum Ether

Procedure:

- Dissolve 4-tert-butylphenol and sulfuryl chloride in dichloromethane in a reaction vessel.
- Cool the solution to 0°C.
- Slowly add methanol to the reaction mixture at 0°C.[13]
- After the addition is complete, allow the mixture to stir overnight at room temperature.[12][13]
- Quench the reaction by adding water (200 mL).[12][13]
- Extract the aqueous solution with ethyl acetate.
- Combine the organic layers and dry over anhydrous sodium sulfate.[12][13]
- Filter the solution and concentrate it under vacuum.
- Purify the residue using column chromatography with a mobile phase of Petroleum Ether/EtOAc (50:1) to yield the final product.[12][13]

This method has been reported to achieve a yield of up to 95%.[12][13]

Synthesis Workflow of 4-tert-Butyl-2-chlorophenol

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **4-tert-Butyl-2-chlorophenol**.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are commonly used for the analysis of chlorophenols, including **4-tert-Butyl-2-chlorophenol**.

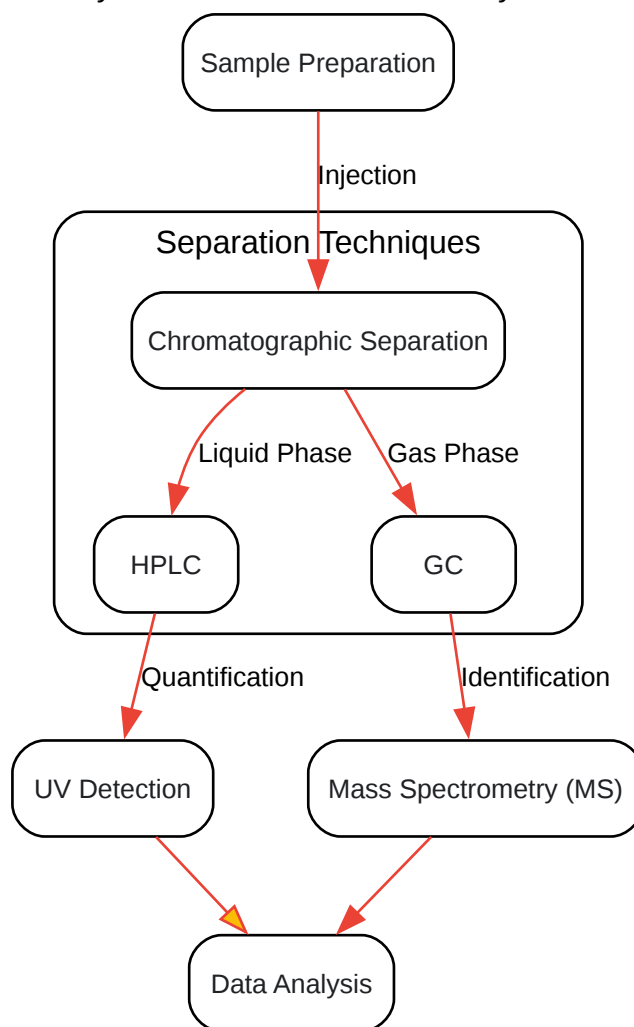
HPLC Method for Chlorophenol Determination:

- Column: Kromasil 100 C18 (150 mm × 4.6 mm × 5 μm)[[14](#)]
- Mobile Phase: Acetonitrile and water (60:40)[[14](#)]
- Flow Rate: 1.0 mL/min[[14](#)]
- Column Temperature: 30 °C[[14](#)]
- Detection: UV spectrophotometry at specific wavelengths for different chlorophenols.[[14](#)]

GC-MS for Metabolite Analysis:

- GC-MS is employed to identify and quantify metabolites of 4-tert-butylphenol, which can include chlorinated derivatives.[[15](#)] The specific parameters for the GC column, temperature program, and MS detector would be optimized based on the target analytes.

General Analytical Workflow for 4-tert-Butyl-2-chlorophenol



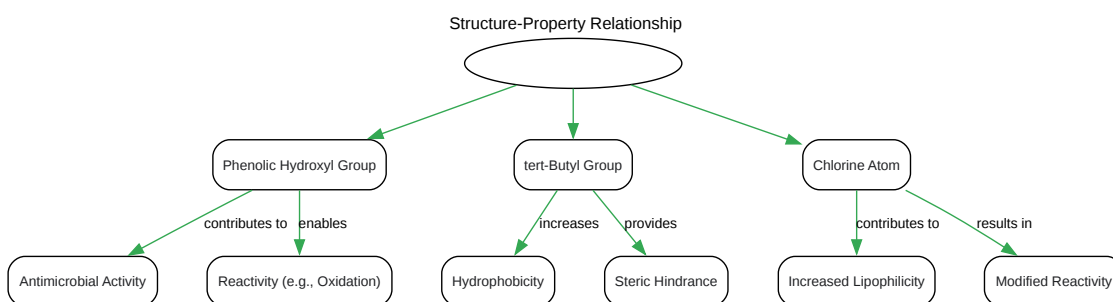
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Caption: Analytical workflow for **4-tert-Butyl-2-chlorophenol**.

Chemical Reactivity and Applications

- **Reactivity:** As a phenol, **4-tert-Butyl-2-chlorophenol** can undergo electrophilic substitution and oxidation reactions.^[1] The phenolic hydroxyl group can be deprotonated, and the aromatic ring is activated towards further substitution. The chlorine atom can also be substituted by strong nucleophiles under certain conditions.^[13]

- Applications: It exhibits antimicrobial properties, making it useful as a preservative in cosmetics and personal care products.[1][8] It also serves as an intermediate in the synthesis of insecticides and phenolic resins.[1]



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Caption: Relationship between structure and properties.

Safety and Handling

4-tert-Butyl-2-chlorophenol is classified as harmful if swallowed, causes skin irritation, and may cause respiratory irritation.[6][16] It is also noted to cause serious eye damage.[6]

Precautionary Measures:

- Handling: Use only in well-ventilated areas and avoid breathing dust, fumes, gas, mist, vapors, or spray.[16] Wash hands and any exposed skin thoroughly after handling.[16] Do not eat, drink, or smoke when using this product.[16]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[16]

- First Aid:
 - Skin Contact: Wash with plenty of soap and water.[16]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[16]
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing.[16]
 - Ingestion: Rinse mouth and seek medical attention.[16]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[16]

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